

Application Notes and Protocols: XY028-140 In Vivo Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: XY028-140

Cat. No.: B8176020

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo study design and formulation for the PROTAC CDK4/6 degrader, **XY028-140** (also referred to as MS140). The protocols and data presented are compiled from preclinical investigations and are intended to guide researchers in the design of their own in vivo experiments.

Introduction

XY028-140 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6).[1][2][3] As a bifunctional molecule, **XY028-140** binds to both the target proteins (CDK4/6) and an E3 ubiquitin ligase, specifically Cereblon (CRBN), thereby facilitating the ubiquitination and subsequent proteasomal degradation of CDK4 and CDK6.[1][4] This mechanism of action leads to the inhibition of the Retinoblastoma (Rb)/E2F signaling pathway, which is critical for cell cycle progression.[1] In vitro studies have demonstrated that **XY028-140** effectively reduces CDK4 and CDK6 protein levels in a dose- and time-dependent manner in various cancer cell lines.[1]

In Vivo Formulation

A stable and effective formulation is critical for the successful in vivo application of **XY028-140**. A standard suspended solution formulation has been developed for oral and intraperitoneal administration.[5]

Formulation Components

The formulation consists of a four-component vehicle designed to solubilize and suspend the compound for administration.

Component	Percentage (v/v)
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Preparation Protocol

This protocol details the preparation of a 1 mL working solution of **XY028-140** at a concentration of 0.56 mg/mL.[5]

Materials:

- **XY028-140** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl in water)
- Sterile microcentrifuge tubes

- Pipettes
- Vortex mixer
- Ultrasonicator

Procedure:

- Prepare a 5.6 mg/mL stock solution of **XY028-140** in DMSO.
- In a sterile microcentrifuge tube, add 400 μ L of PEG300.
- To the PEG300, add 100 μ L of the 5.6 mg/mL **XY028-140** DMSO stock solution and mix thoroughly by vortexing.
- Add 50 μ L of Tween-80 to the mixture and vortex until a homogenous solution is formed.
- Add 450 μ L of saline to the mixture to bring the total volume to 1 mL.
- Vortex the final suspension thoroughly.
- If precipitation or phase separation is observed, use sonication to aid in the dissolution and suspension of the compound.[5]
- It is recommended to prepare the working solution fresh on the day of use.[5]

In Vivo Study Design

The following tables summarize the in vivo study designs from preclinical evaluations of **XY028-140** in xenograft models. These studies aimed to assess the anti-tumor efficacy of the compound.

Mantle Cell Lymphoma Xenograft Model

Parameter	Description
Animal Model	Immunodeficient mice
Cell Line	JeKo-1 (Mantle Cell Lymphoma)
Tumor Implantation	Subcutaneous injection of JeKo-1 cells
Treatment Group	XY028-140
Vehicle Control	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
Dosing Regimen	50 mg/kg
Route of Administration	Intraperitoneal (i.p.) injection
Frequency	Once daily
Duration	Not specified in available results
Endpoint	Tumor growth inhibition

Colorectal Cancer Xenograft Model

Parameter	Description
Animal Model	Immunodeficient mice
Cell Line	Colo-205 (Colorectal Cancer)
Tumor Implantation	Subcutaneous injection of Colo-205 cells
Treatment Group	XY028-140
Vehicle Control	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
Dosing Regimen	50 mg/kg
Route of Administration	Intraperitoneal (i.p.) injection
Frequency	Once daily
Duration	Not specified in available results
Endpoint	Tumor growth inhibition

Experimental Protocols

Tumor Xenograft Model Protocol

This protocol outlines the general procedure for establishing and treating tumor xenografts in mice.

Materials:

- Cancer cell lines (e.g., JeKo-1, Colo-205)
- Immunodeficient mice (e.g., NOD/SCID or similar)
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- Matrigel (optional)

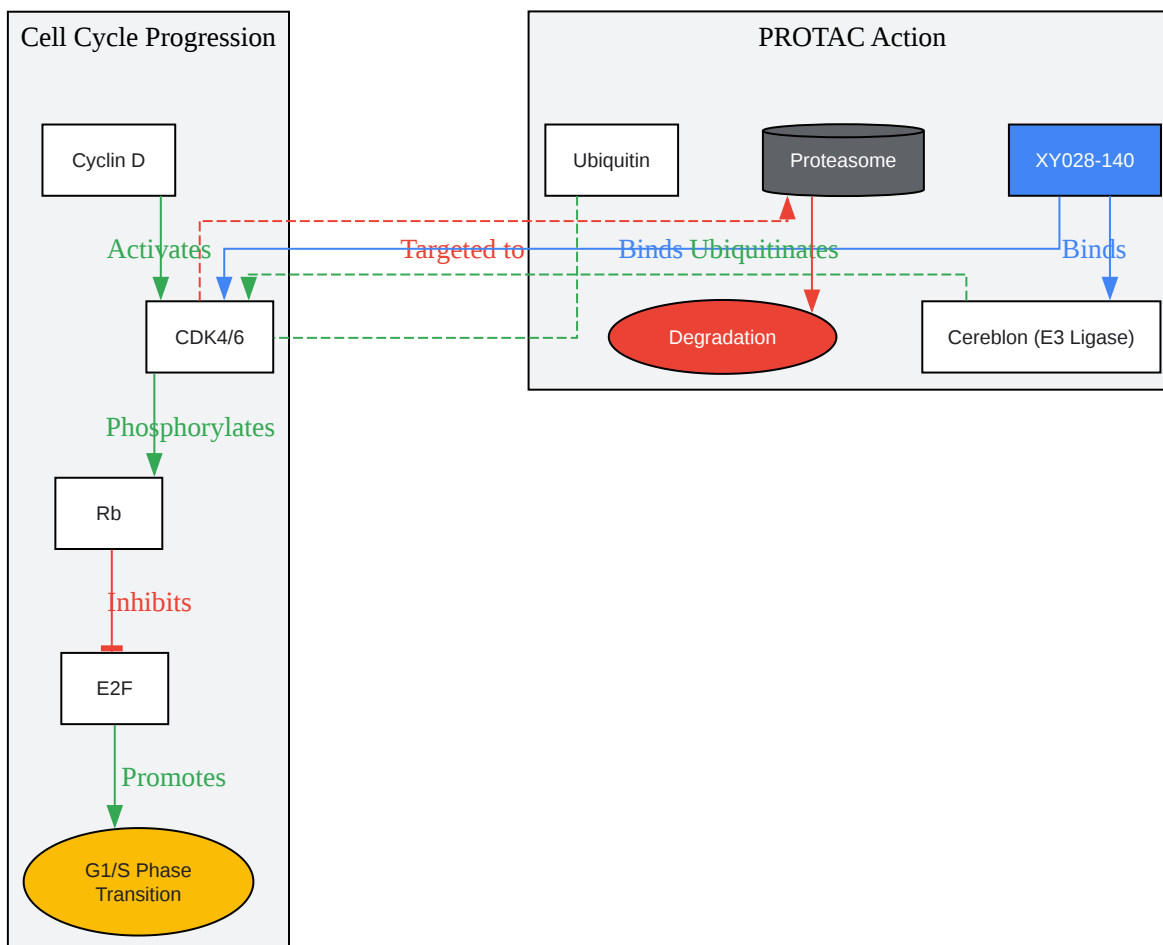
- Syringes and needles
- Calipers
- **XY028-140** formulation
- Vehicle control formulation

Procedure:

- **Cell Culture:** Culture the selected cancer cell line under standard conditions until a sufficient number of cells are obtained.
- **Cell Preparation:** Harvest the cells and resuspend them in sterile PBS or culture medium, with or without Matrigel, at the desired concentration for injection.
- **Tumor Implantation:** Subcutaneously inject the cell suspension into the flank of each mouse.
- **Tumor Growth Monitoring:** Monitor the mice regularly for tumor growth. Once the tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- **Treatment Administration:** Administer **XY028-140** or the vehicle control to the respective groups according to the specified dosing regimen, route, and frequency.
- **Tumor Measurement:** Measure the tumor dimensions with calipers at regular intervals (e.g., every 2-3 days) to calculate the tumor volume.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., Western blot for target protein degradation).

Signaling Pathway and Mechanism of Action

XY028-140 leverages the ubiquitin-proteasome system to achieve targeted degradation of CDK4 and CDK6.

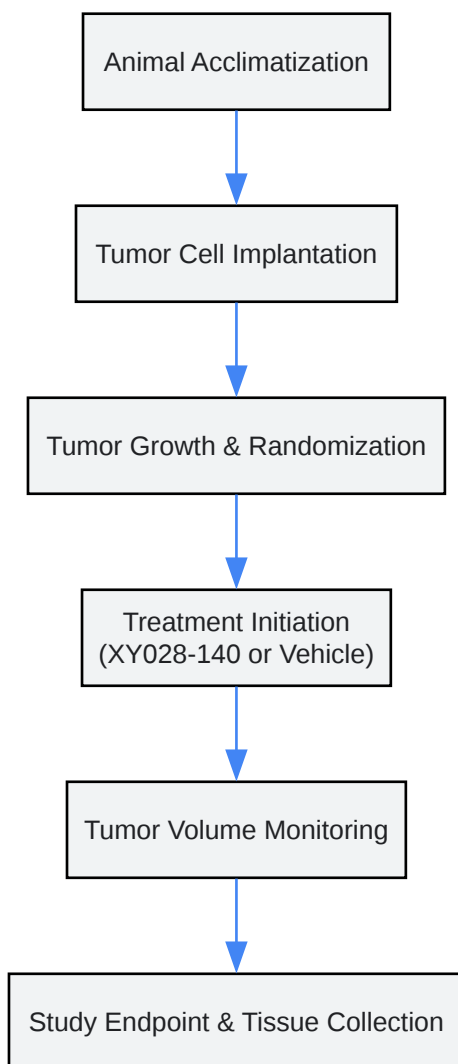


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Caption: Mechanism of **XY028-140** as a PROTAC for CDK4/6 degradation.

Experimental Workflow

The following diagram illustrates a typical workflow for an in vivo efficacy study of **XY028-140**.



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Caption: Workflow for an in vivo xenograft study.

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References

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